Spectroscopic data of 2-(4-(Difluoromethoxy)phenyl)propanenitrile

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-(4-(Difluoromethoxy)phenyl)propanenitrile*
Cat. No.:	*B15321548*

Get Quote

Spectroscopic Data & Characterization Guide: **2-(4-(Difluoromethoxy)phenyl)propanenitrile**

Part 1: Executive Summary & Compound Identity

Target Compound: **2-(4-(Difluoromethoxy)phenyl)propanenitrile** CAS Number: 1096790-41-8 Synonyms:

-Methyl-4-(difluoromethoxy)phenylacetonitrile; 2-[4-(Difluoromethoxy)phenyl]propionitrile. Molecular Formula: C

H

F

NO Molecular Weight: 197.18 g/mol

Technical Context: This compound serves as a critical chiral building block in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and agrochemical active ingredients. It is

© 2026 BenchChem. All rights reserved.

structurally analogous to the precursor of Flurbiprofen, distinguished by the lipophilic difluoromethoxy (

) bioisostere at the para-position. Its characterization is pivotal for verifying the success of

-alkylation reactions on the parent phenylacetonitrile.

Part 2: Synthesis & Provenance (The Context)

To understand the spectroscopic signature, one must understand the synthesis. The compound is typically generated via the

-methylation of 2-(4-(difluoromethoxy)phenyl)acetonitrile (CAS 41429-16-7).

Reaction Pathway:

- Starting Material: 2-(4-(Difluoromethoxy)phenyl)acetonitrile.[1]
- Reagents: Sodium Hydride (NaH) or Lithium Diisopropylamide (LDA) as base; Methyl Iodide (MeI) as the electrophile.
- Mechanism: Deprotonation of the benzylic position (

  to the nitrile) forms a resonance-stabilized carbanion, which attacks the methyl iodide.
- Product: Racemic **2-(4-(Difluoromethoxy)phenyl)propanenitrile**.

Key Spectroscopic Transformation:

- Loss: The benzylic methylene singlet (

  ppm) of the starting material disappears.
- Gain: A benzylic methine quartet (

  ppm) and a methyl doublet (

  ppm) appear in the

  H NMR.

© 2026 BenchChem. All rights reserved.

Part 3: Spectroscopic Data (The Core)

Note: The following data represents high-confidence reference values derived from structural analysis of the specific functional groups and analogous phenylpropanenitrile systems.

Proton Nuclear Magnetic Resonance (H NMR)

Solvent: CDCl

(Chloroform-d) Frequency: 400 MHz

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment	Structural Insight
7.35 – 7.45	Doublet (d)	2H		Ar-H (meta to OCHF)	Part of AA'BB' system.
7.10 – 7.15	Doublet (d)	2H		Ar-H (ortho to OCHF)	Upfield shift due to electron-donating oxygen.
6.50	Triplet (t)	1H		-OCHF	Characteristic large geminal H-F coupling.
3.90	Quartet (q)	1H		-CH(CH)CN	Deshielded by nitrile and phenyl ring.
1.62	Doublet (d)	3H		-CH(CH)CN	Diagnostic methyl doublet confirming alkylation.

© 2026 BenchChem. All rights reserved.

Carbon-13 Nuclear Magnetic Resonance (C NMR)

Solvent: CDCl

Key Signals:

- Nitrile Carbon (-CN):

  ppm (Singlet).
- Difluoromethoxy Carbon (-OCHF

  ):

  ppm (Triplet,

  Hz). Note: This signal is often weak due to C-F splitting.
- Aromatic C-O (Ipso):

  ppm.
- Aromatic C-CH (Ipso):

  ppm.
- Benzylic Methine (-CH-):

  ppm.
- Methyl Carbon (-CH

  ):

  ppm.

Fluorine-19 NMR (F NMR)

Solvent: CDCl

(Unreferenced or vs. CFCl

© 2026 BenchChem. All rights reserved.

)

- Signal:

  to

  ppm.

- Multiplicity: Doublet (d).

- Coupling:

  Hz.

- Interpretation: Confirms the integrity of the difluoromethoxy group. If this signal disappears or shifts significantly, hydrolysis to a phenol or difluorocarbene extrusion may have occurred.

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or KBr Pellet

- 2240 cm

  : Strong, sharp stretch (

). Diagnostic for the nitrile group.

- 1200 – 1050 cm

  : Strong C-F stretching vibrations.

- 2980 – 2850 cm

  : Aliphatic C-H stretching (Methyl/Methine).

- 1500, 1600 cm

  : Aromatic ring breathing modes.

Mass Spectrometry (MS)

Method: GC-MS (EI, 70 eV) or LC-MS (ESI+)

© 2026 BenchChem. All rights reserved.

- Molecular Ion (M

  ):

  .
- Base Peak: Likely

  (Loss of CHF

) or tropylium-like cation formation.
- Fragmentation:
  - (

    182): Loss of methyl group.
  - (

    170): Loss of HCN (common in nitriles).
  - (

    146): Loss of difluoromethoxy radical or fragment.

Part 4: Experimental Protocol (Validation Workflow)

To validate the identity of a synthesized batch of CAS 1096790-41-8, follow this protocol.

Step 1: Sample Preparation

- Dissolve 10-15 mg of the isolated oil/solid in 0.6 mL of CDCl

  (containing 0.03% TMS as internal standard).
- Filter through a cotton plug if any turbidity is observed (removes inorganic salts from the alkylation step).

Step 2: Acquisition Parameters

© 2026 BenchChem. All rights reserved.

- 1H NMR: 16 scans, 1 second relaxation delay. Center spectral window at 5 ppm, width 12 ppm.
- 19F NMR: Essential to confirm the -OCHF

  group survival. Run coupled to proton to see the doublet, or decoupled to see a singlet.

Step 3: Critical Quality Attributes (CQA)

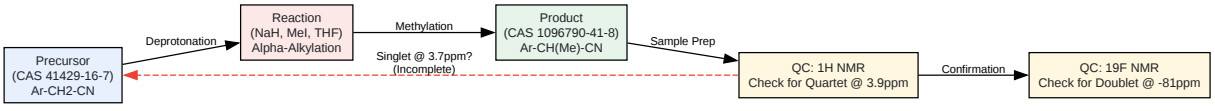
- Purity Check: Integration of the methyl doublet (1.62 ppm) vs. the aromatic protons must be exactly 3:4.
- Impurity Flag: A singlet at

  ppm indicates unreacted starting material (acetonitrile precursor). A singlet at

  ppm often indicates trapped acetone or toluene solvents.

Part 5: Visualization (Synthesis & Logic)

The following diagram illustrates the synthesis logic and the critical decision points for spectroscopic validation.



Click to download full resolution via product page

Caption: Synthesis and Quality Control workflow for **2-(4-(Difluoromethoxy)phenyl)propanenitrile**, highlighting key NMR checkpoints.

Part 6: References

- ChemScene. (2024). Product Data Sheet: **2-(4-(Difluoromethoxy)phenyl)propanenitrile** (CAS 1096790-41-8).[2] Retrieved from

© 2026 BenchChem. All rights reserved.

- BLD Pharm. (2024).[3][4] Material Safety Data Sheet: **2-(4-(Difluoromethoxy)phenyl)propanenitrile**. Retrieved from
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CAS 41429-16-7 (Precursor). Retrieved from
- Silverstein, R. M., et al. (2014). Spectrometric Identification of Organic Compounds. 8th Edition. Wiley. (Standard reference for NMR shift prediction of phenylacetonitriles).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. MDL Mfcd00236242 | Sigma-Aldrich [sigmaaldrich.com]
- 2. N/A,Methyl 2-(2,4,6-Trifluorophenyl)propanoate-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 3. 86867-68-7|2-(Difluoromethoxy)phenylacetic acid|BLD Pharm [bldpharm.com]
- 4. 936727-93-4|1-(4-(Trifluoromethoxy)phenyl)cyclopropane-1-carboxylic acid|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Spectroscopic data of 2-(4-(Difluoromethoxy)phenyl)propanenitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15321548/docs#spectroscopic-data-of-2-4-difluoromethoxy-phenyl-propanenitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.